

Molecular weight and formula of 4,4'-Carbonyldiphthalic anhydride

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Compound of Interest

Compound Name: 4,4'-Carbonyldiphthalic anhydride

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An In-depth Technical Guide to 4,4'-Carbonyldiphthalic Anhydride

This technical guide provides a comprehensive overview of **4,4'-Carbonyldiphthalic anhydride**, a key monomer in the synthesis of high-performance polymers. The information is tailored for researchers, scientists, and professionals in drug development and materials science, with a focus on its chemical properties, synthesis, and applications.

Chemical Identity and Properties

4,4'-Carbonyldiphthalic anhydride, also widely known as 3,3',4,4'-Benzophenonetetracarboxylic dianhydride (BTDA), is an aromatic organic acid dianhydride.^[1] ^[2] Its rigid benzophenone core, combined with the reactive anhydride groups, makes it a valuable building block for thermostable polymers.^[3]

Molecular Formula and Weight:

The chemical formula and molecular weight of **4,4'-Carbonyldiphthalic anhydride** are fundamental for stoichiometric calculations in chemical reactions.

Property	Value	Citations
Molecular Formula	C ₁₇ H ₆ O ₇	[1] [4] [5]
Molecular Weight	322.22 g/mol (Computed)	[4]
Molar Mass	322.228 g·mol ⁻¹	[2]
Monoisotopic Mass	322.0114 u	[6]

Physicochemical Properties:

The physical and chemical properties of BTDA are critical for its handling, storage, and processing in various applications.

Property	Value	Citations
Physical State	Solid, Light yellow powder	[4] [5]
Melting Point	220–226 °C	[1]
Boiling Point	320 °C (at 5 mmHg)	[1]
Density	1.570 g/cm ³	[1]
Solubility	Soluble in polar aprotic solvents (DMAc, DMF, NMP)	[1]

Spectroscopic Data:

Spectroscopic data is essential for the structural confirmation and purity assessment of **4,4'-Carboxyldiphthalic anhydride**.

Spectroscopic Technique	Characteristic Peaks/Information	Citations
FTIR	~1770 cm ⁻¹ (asymmetric C=O stretch), ~1720 cm ⁻¹ (symmetric C=O stretch)	[1]
¹ H NMR (DMSO-d ₆)	8.96 (2H, dd), 8.35 (2H, d), 8.19 (2H, d)	[7]

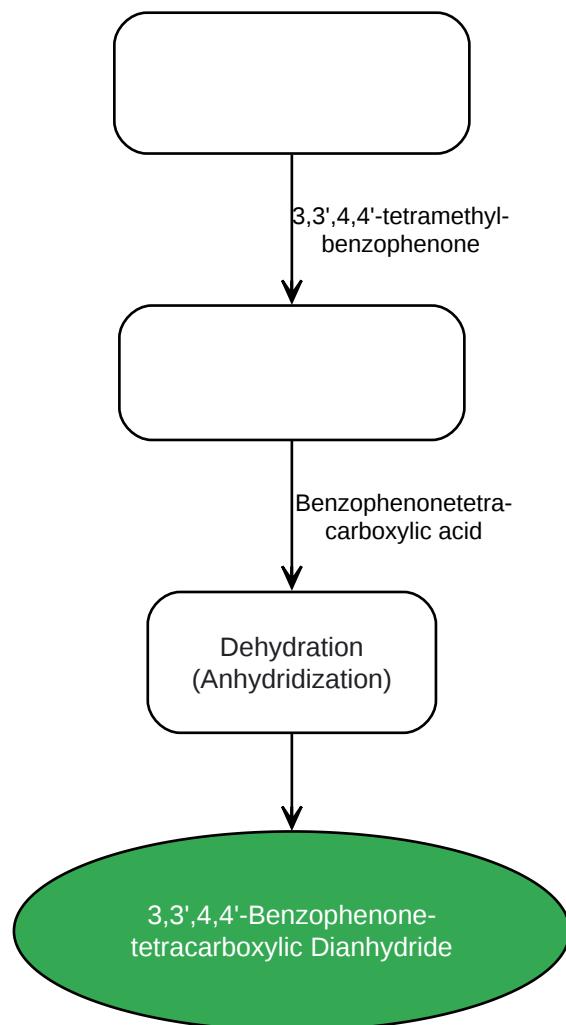
Experimental Protocols

Detailed experimental procedures are crucial for the successful synthesis and application of **4,4'-Carbonyldiphthalic anhydride**.

2.1. Synthesis of 4,4'-Carbonyldiphthalic Anhydride

A common laboratory method for producing 3,3',4,4'-benzophenonetetracarboxylic dianhydride involves a multi-step process.[\[7\]](#)

Logical Workflow for BTDA Synthesis

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Caption: Multi-step synthesis of **4,4'-Carbonyldiphthalic anhydride**.

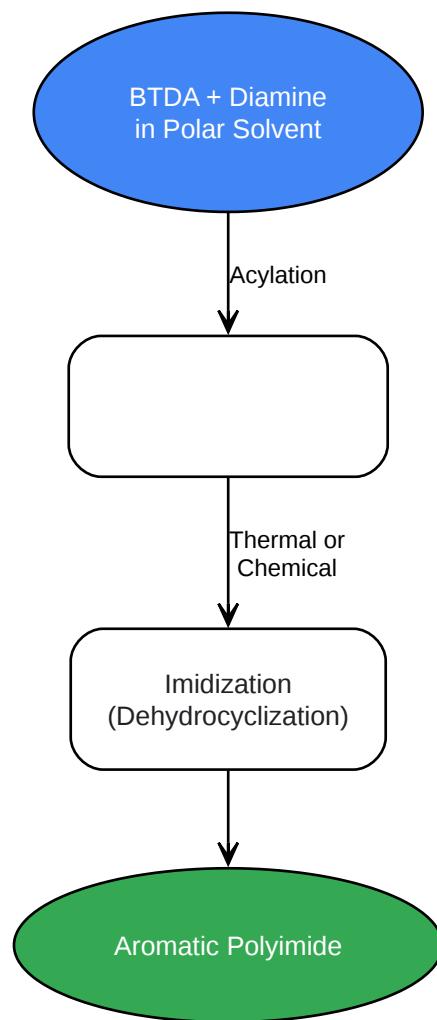
- Step 1: Friedel-Crafts Alkylation: This initial step involves the alkylation of o-xylene to produce 3,3',4,4'-tetramethylbenzophenone.^[7]
- Step 2: Liquid Phase Oxidation: The intermediate, 3,3',4,4'-tetramethylbenzophenone, is then subjected to liquid phase oxidation to yield benzophenonetetracarboxylic acid.^[7] This can be achieved using oxidizing agents like nitric acid or potassium permanganate.^[7] For instance, oxidation with potassium permanganate is reported to have a maximum yield of 70% at a molar ratio of 1:8.4 (tetramethylbenzophenone to potassium permanganate).^[7]
- Step 3: Dehydration (Anhydridization): The final step is the dehydration of the tetracarboxylic acid to form the dianhydride.^[7] This is typically carried out at high temperatures in a high-

boiling solvent such as diphenyl ether at 230°C for 2 hours, with reported yields of up to 70%.^[7] The resulting product can be purified by recrystallization.^[7]

2.2. Synthesis of Polyimides from BTDA

4,4'-Carbonyldiphthalic anhydride is a key monomer in the synthesis of polyimides, which are known for their exceptional thermal stability, chemical resistance, and mechanical properties.^[1] The synthesis is a two-step process.^[7]

Experimental Workflow for Polyimide Synthesis



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Caption: General two-step synthesis of polyimides from BTDA.

- Step 1: Polyamic Acid (PAA) Formation: The process begins with the acylation of a diamine with **4,4'-Carbonyldiphthalic anhydride** in a polar solvent to form a polyamic acid (PAA) solution.[7]
- Step 2: Imidization: The second stage involves the dehydrocyclization of the PAA, known as imidization, which can be achieved through thermal or chemical methods to yield the final aromatic polyimide.[7]

2.3. Characterization Techniques

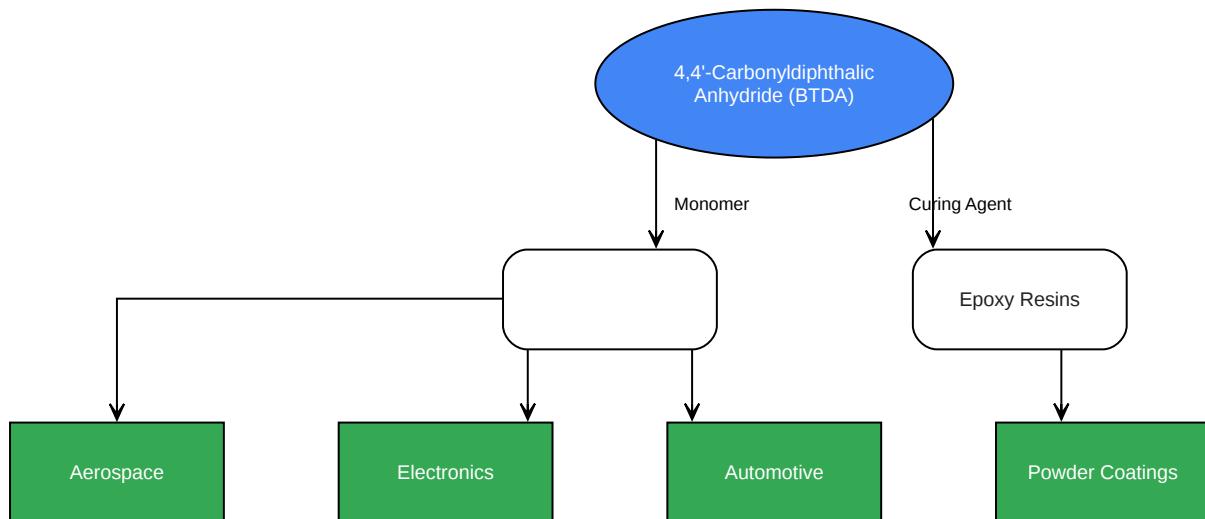
To ensure the quality and structural integrity of the synthesized BTDA and derived polymers, several analytical methods are employed.

- Fourier-Transform Infrared Spectroscopy (FTIR): Used to confirm the presence of the anhydride functional groups, with characteristic peaks around 1770 cm^{-1} and 1720 cm^{-1} .[1]
- Thermogravimetric Analysis (TGA): This technique is used to assess the thermal stability of the compound, with a decomposition onset typically above 400°C .[1]
- High-Performance Liquid Chromatography (HPLC): Employed to determine the purity of the BTDA, with research-grade material expected to have a purity of $\geq 96\%$.[1]

Applications and Significance

The unique properties of **4,4'-Carbonyldiphthalic anhydride** make it a critical component in various advanced materials.

Relationship Diagram of BTDA Applications



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Caption: Key application areas of **4,4'-Carbonyldiphthalic anhydride**.

- Polymer Production: The primary application of BTDA is in the synthesis of polyimides.^[1] These high-performance polymers are utilized in industries such as aerospace, electronics, and automotive due to their excellent thermal stability, chemical resistance, and mechanical strength.^[1] BTDA-based polyimide films are particularly important as electrical insulators and substrates for flexible copper-clad laminates in smart devices and 5G technology.^{[1][3]}
- Epoxy Powder Coatings: BTDA also serves as a curing agent for epoxy-based powder coatings.^[1] It allows for lower stoichiometric ratios compared to traditional curing agents, resulting in materials that are less brittle while maintaining high glass transition temperatures, a desirable property for durable industrial applications.^{[1][3]}

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **4,4'-Carbonyldiphthalic anhydride** is classified as follows:

- Hazards: Causes serious eye irritation (H319) and may cause respiratory irritation (H335).[2] It is also a skin sensitizer.[8]
- Precautions: Standard laboratory safety precautions should be observed, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat.[2] Work should be conducted in a well-ventilated area to avoid inhalation of dust.[2]

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